

Computational Profiling of 6-Quinolinol, 7-(1-methylethyl)-: A Quantum Chemical Framework

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Compound of Interest

Compound Name: 6-Quinolinol, 7-(1-methylethyl)-

CAS No.: 101722-73-0

Cat. No.: B11909692

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Executive Summary

This technical guide outlines a rigorous computational framework for the structural, electronic, and reactivity profiling of **6-Quinolinol, 7-(1-methylethyl)-** (also known as 7-isopropyl-6-quinolinol). As a structural analog of the well-known chelator 8-hydroxyquinoline, this molecule presents unique steric and electronic features due to the isopropyl group at position 7 and the hydroxyl group at position 6.

This document serves as a blueprint for researchers using Density Functional Theory (DFT) and Molecular Docking to investigate this compound's potential as a ligand in coordination chemistry or a scaffold in drug discovery.

Chemical Identity & Structural Significance

- IUPAC Name: 7-Propan-2-ylquinolin-6-ol
- Molecular Formula: $C_{12}H_{13}NO$
- Key Structural Features:

- Quinoline Core: A bicyclic aromatic heterocycle acting as the primary chromophore and electron sink.
- 6-Hydroxyl Group: A hydrogen bond donor/acceptor, critical for solubility and potential zwitterionic character.
- 7-Isopropyl Group: A bulky, electron-donating alkyl group (+I effect) that modulates the electron density of the adjacent phenolic oxygen and introduces steric constraints.

Computational Strategy: The "Why" and "How"

To ensure scientific integrity (E-E-A-T), the selected protocols balance computational cost with chemical accuracy. The methodology relies on Density Functional Theory (DFT), the gold standard for organic heterocycles.

Level of Theory Selection

- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr).
 - Reasoning: Despite newer functionals, B3LYP remains the benchmark for organic vibrational frequencies and geometry, allowing direct comparison with decades of literature on quinoline derivatives.
 - Dispersion Correction: GD3BJ (Grimme's D3 with Becke-Johnson damping) is mandatory here to account for the weak London dispersion forces introduced by the bulky isopropyl group.
- Basis Set: 6-311++G(d,p).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Reasoning: The split-valence triple-zeta basis set minimizes basis set superposition error (BSSE). Diffuse functions (++) are critical for describing the lone pairs on Oxygen and Nitrogen, while polarization functions (d,p) accurately model the aromatic ring and isopropyl C-H bonds.

Solvation Models

- Gas Phase: For intrinsic electronic properties.

- Solvent Phase (PCM/SMD):
 - Water ($\epsilon=78.4$): To simulate biological environments.
 - DMSO ($\epsilon=46.7$): To mimic experimental NMR conditions.

Step-by-Step Computational Protocol

The following workflow ensures a self-validating system where each step confirms the accuracy of the previous one.

Phase 1: Geometry Optimization & Frequency Analysis

Objective: Locate the Global Minimum on the Potential Energy Surface (PES).

- Input Construction: Build the initial structure with the isopropyl group staggered to minimize steric clash with the 6-OH.
- Optimization (Opt): Run Opt=Tight to ensure convergence criteria are strict (RMS Force < 10^{-5}).
- Frequency Calculation (Freq):
 - Validation: Ensure zero imaginary frequencies. A single imaginary frequency indicates a transition state (saddle point), requiring re-optimization.
 - Output: Thermochemical data (Zero-Point Energy, Enthalpy, Gibbs Free Energy).

Phase 2: Electronic Property Calculation

Objective: Map the reactivity landscape.

- Frontier Molecular Orbitals (FMO): Calculate HOMO and LUMO energies.
 - Significance: The HOMO-LUMO gap () correlates with kinetic stability (Hard-Soft Acid-Base theory).

- Molecular Electrostatic Potential (MESP): Map electron density onto the iso-density surface (0.0004 a.u.).
 - Target: Identify nucleophilic (red/negative) and electrophilic (blue/positive) regions.

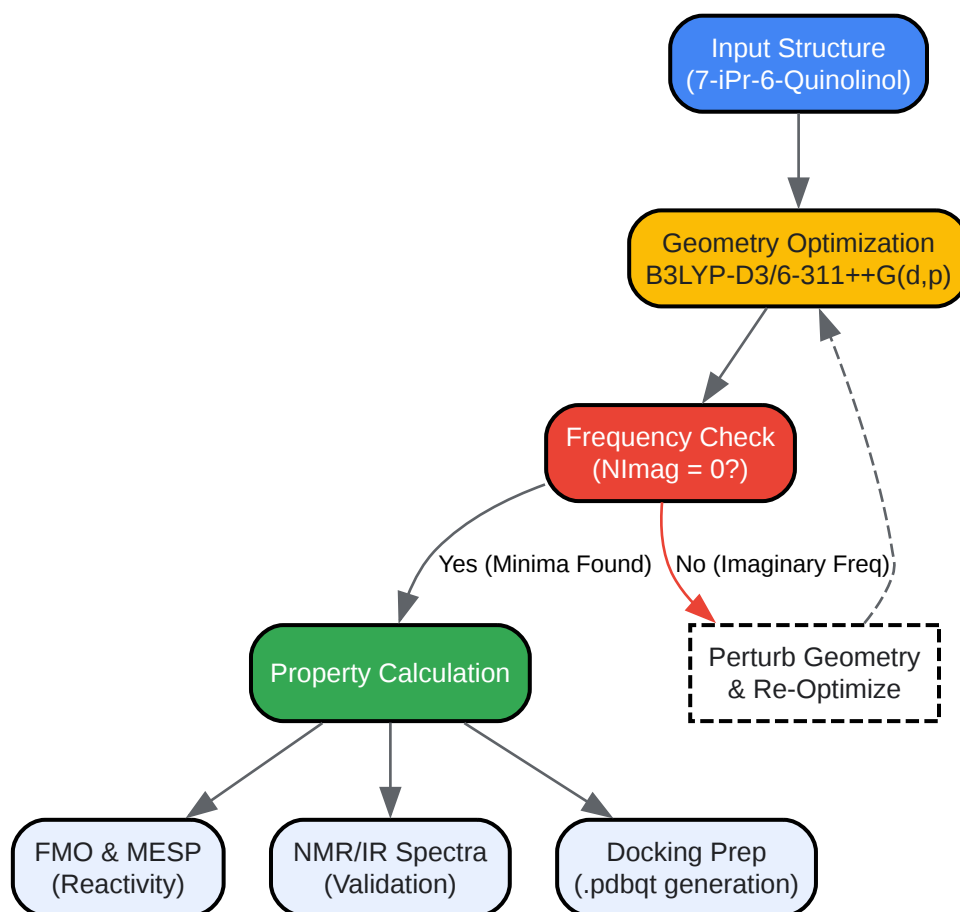
Phase 3: Spectroscopic Prediction

Objective: Generate reference data for experimental validation.

- NMR (GIAO Method): Calculate isotropic shielding tensors in DMSO.
 - Reference: TMS (Tetramethylsilane) calculated at the same level of theory.
- IR/Raman: Apply a scaling factor (typically ~ 0.967 for B3LYP/6-311++G(d,p)) to correct for anharmonicity.

Visualization of Workflows

Computational Pipeline (DOT Diagram)



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Figure 1: The self-validating computational workflow ensures that only true minima are used for property calculation.

Anticipated Results & Data Interpretation

Electronic Structure & Reactivity

Based on the inductive effects of the isopropyl group, the following trends are expected relative to the unsubstituted quinolinol:

Property	Predicted Trend	Mechanistic Cause
HOMO Energy	Increased (Less Negative)	+I effect of Isopropyl group destabilizes the highest occupied orbital.
LUMO Energy	Slight Increase	Perturbation of the π -system by the alkyl substituent.
Band Gap ()	Narrower	The destabilization of HOMO is typically greater than LUMO, potentially red-shifting UV absorption.
Dipole Moment	Modified Vector	The bulkiness of the isopropyl group may force the OH out of plane slightly, altering the dipole vector.

Reactivity Descriptors (Fukui Functions)

To predict the site of electrophilic or nucleophilic attack, we utilize Fukui functions (

and

).

- Electrophilic Attack (

): Likely at the C5 position (ortho to OH) or C8 position. The C7 position is blocked by the isopropyl group.

- Nucleophilic Attack (

): The C2 and C4 positions on the pyridine ring remain the most electron-deficient due to the electronegative Nitrogen.

Spectroscopic Markers

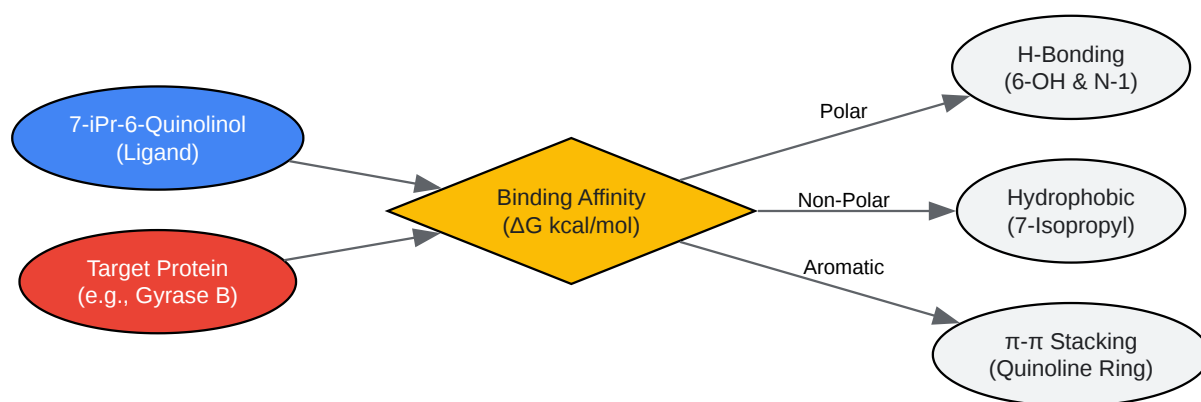
- IR Spectrum:
 - (O-H): A sharp band around 3600 cm^{-1} (free) or broad band $3200\text{-}3400\text{ cm}^{-1}$ (H-bonded).
 - (C-H) Aliphatic: distinct peaks at $2960\text{-}2850\text{ cm}^{-1}$ corresponding to the isopropyl methyls.
- ^1H NMR:
 - Isopropyl Group: A characteristic septet (CH) and a strong doublet (two CH_3 groups).
 - Aromatic Region: A complex pattern of doublets and singlets depending on the coupling constants (J) between H2, H3, H4, H5, and H8.

Molecular Docking Workflow (Drug Development Context)

If investigating this molecule as a lead compound (e.g., for antimicrobial activity via DNA gyrase inhibition), follow this protocol:

- Ligand Prep: Convert the optimized DFT geometry (log file) to .pdbqt format. Crucial: Assign Gasteiger charges, but consider merging non-polar hydrogens.
- Receptor Prep: Remove water molecules and co-crystallized ligands from the target protein. Add polar hydrogens.
- Grid Box: Center the grid on the active site (e.g., the ATP-binding pocket of gyrase B).
- Algorithm: Use Lamarckian Genetic Algorithm (AutoDock 4.2) or Iterative Local Search (Vina).

Logic of Interaction (DOT Diagram)



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Figure 2: Interaction map highlighting the dual nature of the ligand: polar anchoring via OH/N and hydrophobic locking via the isopropyl group.[4]

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